

A Comprehensive Technical Guide to 2-Chloro-5-chloromethylthiazole

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Compound of Interest

Compound Name: 2-Chloro-5-chloromethylthiazole

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **2-chloro-5-chloromethylthiazole**, a critical intermediate in the pharmaceutical and agrochemical industries. It covers its nomenclature, physicochemical properties, detailed synthesis protocols, and its role in the synthesis of prominent commercial products.

Nomenclature

- IUPAC Name: 2-chloro-5-(chloromethyl)-1,3-thiazole.[1][2]
- Synonyms: The compound is also known by several other names and abbreviations in literature and commerce:
 - 2-Chloro-5-(chloromethyl)thiazole[1]
 - 2-Chloro-5-thiazolylmethyl chloride[3][4]
 - 5-Chloromethyl-2-chloro-1,3-thiazole[4]
 - CCMT[5][6]
 - Thiazole, 2-chloro-5-(chloromethyl)-[4][7]

Physicochemical Properties

The quantitative properties of **2-chloro-5-chloromethylthiazole** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₃ Cl ₂ NS	[2] [5] [8]
Molecular Weight	168.04 g/mol	[2] [5] [8]
Appearance	White to light yellow crystal, powder, or liquid	[4] [5] [6] [8]
Melting Point	29-31 °C	[1] [5] [6] [8]
Boiling Point	268.6 ± 32.0 °C (Predicted)	[4] [5] [8]
Density	1.503 ± 0.06 g/cm ³ (Predicted)	[4] [5] [6] [8]
Flash Point	116.3 °C	[4] [6] [8]
Refractive Index	n _{20/D} 1.571	[1] [4] [5]
Solubility	Soluble in Methanol	[5] [7]
CAS Number	105827-91-6	[2] [5]

Experimental Protocols: Synthesis

Several methods for the synthesis of **2-chloro-5-chloromethylthiazole** have been reported. A widely cited method involves the chlorination of 3-chloropropenyl isothiocyanate isomers.[\[5\]](#)[\[9\]](#)

Protocol: Synthesis via Chlorination of 3-Chloropropenyl Isothiocyanates

This protocol is adapted from methodologies described in scientific literature.[\[5\]](#)[\[9\]](#)

1. Materials and Equipment:

- Crude mixture of cis- and trans-3-chloropropenyl isothiocyanates
- Chloroform (CHCl₃)
- Chlorine (Cl₂) gas
- Sodium bicarbonate (NaHCO₃)
- 2-liter round-bottomed flask

- Mechanical stirrer
- Thermometer
- Condenser with an outlet vented to a sodium hydroxide trap
- Gas chromatography (GC) apparatus
- Rotary evaporator
- Vacuum distillation setup

2. Procedure:

- Charge the 2-liter round-bottomed flask with the crude mixture of cis- and trans-3-chloropropenyl isothiocyanates (504.2 g, 3.79 mol) and chloroform (600 mL).^[5]
- Assemble the mechanical stirrer, thermometer, and condenser. Ensure the condenser outlet is safely vented into an aqueous sodium hydroxide trap to neutralize excess chlorine gas.
- Stir the mixture and heat it to reflux.^[5]
- Bubble chlorine gas (267.1 g, 3.77 mol) under the surface of the refluxing reaction mixture over a period of 6-8 hours.^[5]
- Monitor the conversion of the isothiocyanates to 2-chloro-5-(chloromethyl)thiazole periodically using GC analysis.^{[5][9]}
- Once the reaction is complete as indicated by GC, cool the reaction mixture and filter it.^{[5][9]}
- Concentrate the filtrate using a rotary evaporator to remove the chloroform solvent.^{[5][9]}
- Add sodium bicarbonate (approximately 0.25 equivalents) to the concentrated residue to neutralize any remaining acid.^{[5][9]}
- Purify the product by distilling the residue at 97 °C under vacuum (6 mmHg).^{[5][9]}

3. Results:

- The typical yield after distillation is approximately 43%.^{[5][9]}
- ¹H NMR (CDCl₃): δ 7.3 (s, 1H), 4.6 (s, 2H).^{[5][9]}
- ¹³C NMR (CDCl₃): δ 152.6 (C-2), 140.2 (C-4), 137.5 (C-5), 37.1 (-CH₂-).^{[5][9]}

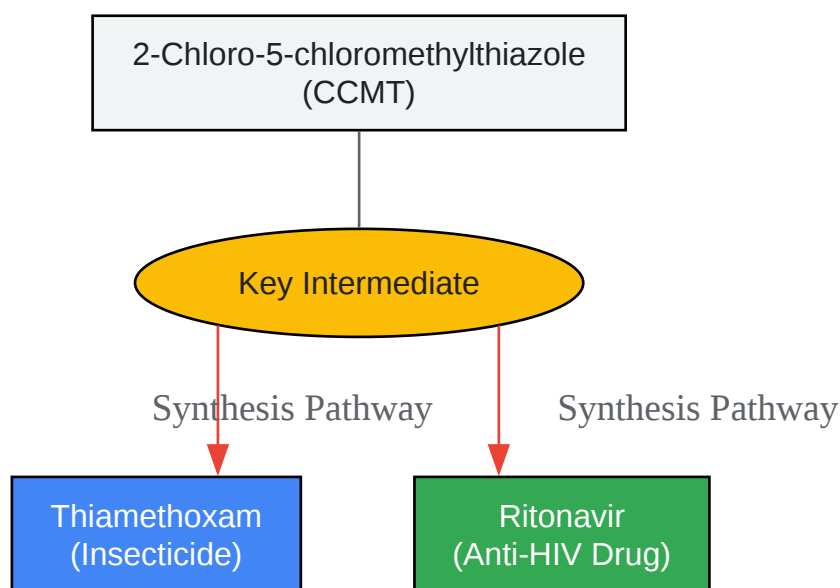
Applications and Synthetic Pathways

2-Chloro-5-chloromethylthiazole is a versatile building block, most notably serving as a key intermediate in the synthesis of neonicotinoid insecticides and protease inhibitors.^{[5][6][8][10]}

Key Synthetic Applications:

- Agrochemicals: It is a precursor for the synthesis of widely used insecticides such as Thiamethoxam and Clothianidin.[4][8][10]
- Pharmaceuticals: It is used in the synthesis of Ritonavir, a second-generation antiretroviral medication used to treat HIV/AIDS.[4][5][6][8]

The logical relationship showing its role as a synthetic intermediate is visualized below.



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Caption: Role of **2-Chloro-5-chloromethylthiazole** as a key synthetic intermediate.

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